

# Solubility of Trihexyltetradecylphosphonium Chloride in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Trihexyltetradecylphosphonium chloride*

Cat. No.: *B1245204*

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This technical guide provides a comprehensive overview of the solubility of **trihexyltetradecylphosphonium chloride**, a prominent phosphonium-based ionic liquid also known as Cyphos® IL 101. Understanding the solubility of this compound in various organic solvents is critical for its application in diverse fields, including organic synthesis, catalysis, extraction processes, and drug formulation. This document consolidates available quantitative and qualitative solubility data, details experimental methodologies for solubility determination, and presents logical workflows through diagrams.

## Core Topic: Solubility Profile

**Trihexyltetradecylphosphonium chloride** is a hydrophobic ionic liquid that generally exhibits excellent solubility in a wide range of organic solvents. Its asymmetric phosphonium cation and the combination of hexyl and tetradecyl alkyl chains contribute to its favorable interactions with nonpolar and polar aprotic solvents.

## Quantitative Solubility Data

The most detailed quantitative solubility data for **trihexyltetradecylphosphonium chloride** is available for its miscibility with a series of linear alkanes. The liquid-liquid miscibility of this ionic liquid with hexane, octane, decane, undecane, and dodecane has been determined, revealing upper critical solution temperatures (UCST).<sup>[1][2]</sup> Below these temperatures, the ionic liquid

and the alkane are not fully miscible and can form two phases. The solubility is dependent on both the temperature and the chain length of the alkane, with solubility decreasing as the alkane chain length increases.<sup>[1][2]</sup>

For many other common organic solvents, **trihexyltetradecylphosphonium chloride** is reported to be fully miscible, meaning it is soluble in all proportions. Qualitative data indicates high solubility in several other solvent classes.

Table 1: Quantitative Solubility of **Trihexyltetradecylphosphonium Chloride** in Alkanes

| Organic Solvent | Temperature (°C) | Mole Fraction of Ionic Liquid | Physical State      |
|-----------------|------------------|-------------------------------|---------------------|
| Hexane          | < 13.5           | Phase separation occurs       | Two-phase liquid    |
| Hexane          | > 13.5           | Fully miscible                | Single-phase liquid |
| Octane          | < 33.8           | Phase separation occurs       | Two-phase liquid    |
| Octane          | > 33.8           | Fully miscible                | Single-phase liquid |
| Decane          | < 51.2           | Phase separation occurs       | Two-phase liquid    |
| Decane          | > 51.2           | Fully miscible                | Single-phase liquid |
| Undecane        | < 60.1           | Phase separation occurs       | Two-phase liquid    |
| Undecane        | > 60.1           | Fully miscible                | Single-phase liquid |
| Dodecane        | < 68.3           | Phase separation occurs       | Two-phase liquid    |
| Dodecane        | > 68.3           | Fully miscible                | Single-phase liquid |

Note: The temperatures listed represent the upper critical solution temperatures (UCST) for the respective binary systems. Data is derived from the findings of Szydłowski et al.<sup>[1][3]</sup>

Table 2: Qualitative and Semi-Quantitative Solubility of **Trihexyltetradecylphosphonium Chloride** in Various Organic Solvents

| Organic Solvent Class | Solvent           | Solubility                                   |
|-----------------------|-------------------|--|
| Aromatic Hydrocarbons | Toluene           | Miscible[4]; used as a 10% (v/v) solution[5] |
| Chlorinated Solvents  | Dichloromethane   | Miscible[4]                                  |
| Ethers                | Diethyl ether     | Miscible[4]                                  |
| Tetrahydrofuran (THF) | Miscible[4]       |  |
| Alcohols              | Methanol          | Miscible                                     |
| 2-Hydroxypropane      | Miscible[4]       |  |
| Ethylene Glycol       | Highly soluble[6] |  |
| Alkanes               | Hexane            | Miscible above 13.5 °C[1]                    |

## Experimental Protocols for Solubility Determination

The determination of ionic liquid solubility in organic solvents can be achieved through various experimental methods. The "synthetic method," often involving cloud point determination, is a common and reliable technique for establishing phase diagrams for systems exhibiting partial miscibility.

### Synthetic Method for Determining Liquid-Liquid Equilibria (Cloud Point Titration)

This method is particularly useful for determining the temperature-composition phase diagrams of binary mixtures, such as **trihexyltetradecylphosphonium chloride** and alkanes.

Objective: To determine the temperature at which a mixture of a known composition transitions from a single phase to two phases (the cloud point).

Materials and Apparatus:

- **Trihexyltetradecylphosphonium chloride** (purified and dried under vacuum)
- Organic solvent of interest (high purity)

- Sealed glass ampoules or a thermostatically controlled glass cell
- Magnetic stirrer and stir bar
- Calibrated thermometer or temperature probe with high precision (e.g.,  $\pm 0.05$  K)
- Thermostatic bath with a transparent window for observation
- Analytical balance for preparing mixtures of known composition

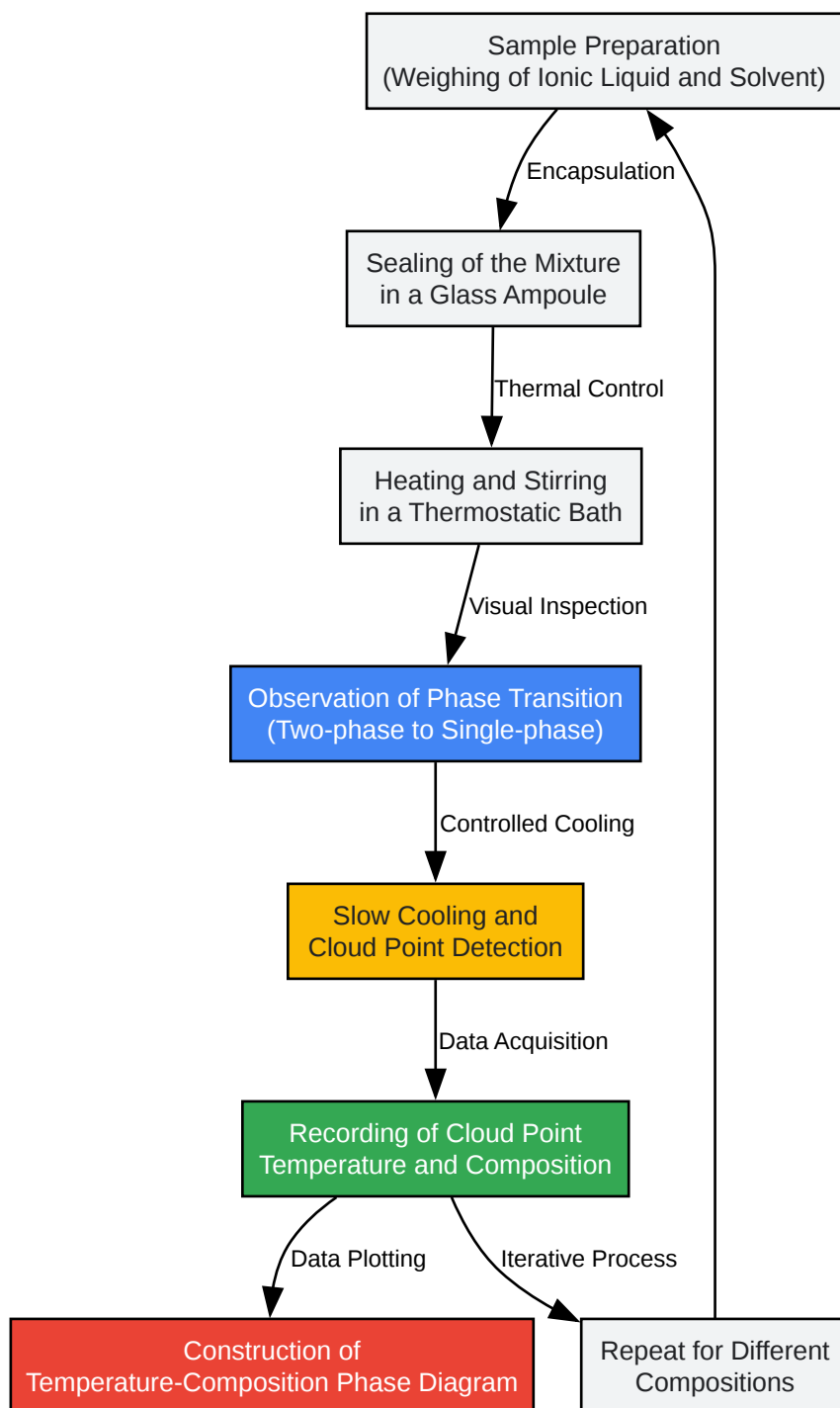
#### Procedure:

- **Sample Preparation:** Prepare a series of binary mixtures of **trihexyltetradecylphosphonium chloride** and the organic solvent with varying mole fractions. This is done by accurately weighing the required amounts of each component directly into the glass ampoules.
- **Sealing:** The ampoules are then sealed to prevent any change in composition due to evaporation of the solvent.
- **Heating and Observation:** The sealed ampoule containing a mixture of known composition is placed in the thermostatic bath. The temperature of the bath is slowly increased while the mixture is continuously stirred. The mixture initially exists as a two-phase system (cloudy or with a visible meniscus).
- **Phase Transition to a Single Phase:** As the temperature rises, the mutual solubility of the two components increases. The temperature at which the mixture becomes a single, clear, and homogeneous phase is carefully recorded.
- **Cooling and Cloud Point Determination:** The thermostatic bath is then allowed to cool down slowly (e.g., at a rate of 0.1-0.2 K/min). The temperature at which the first sign of turbidity or cloudiness appears is recorded as the cloud point temperature. This signifies the transition from a single phase back to a two-phase system.
- **Data Collection:** This procedure is repeated for each of the prepared mixtures with different compositions.

- **Phase Diagram Construction:** The recorded cloud point temperatures are then plotted against the corresponding mole fractions of the ionic liquid to construct the liquid-liquid phase diagram for the binary system.

## Visualizations

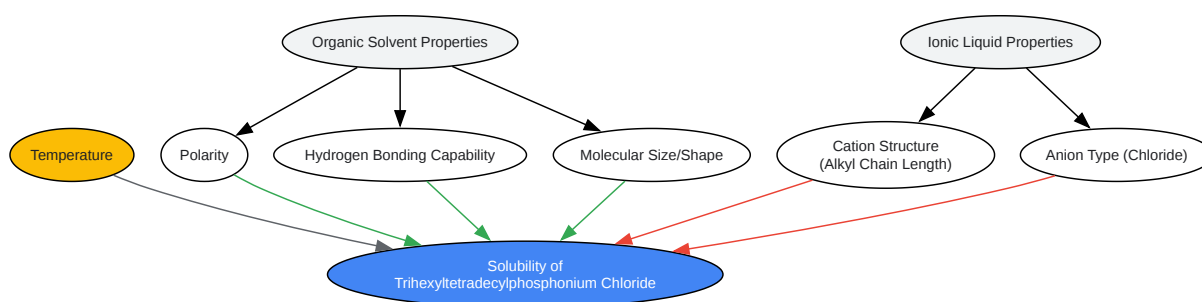
### Experimental Workflow for Solubility Determination



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Caption: Workflow for determining solubility via the synthetic (cloud point) method.

## Logical Relationship of Solubility Factors

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Caption: Factors influencing the solubility of the ionic liquid in organic solvents.

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